

# Lanasol Yellow 4G: A Technical Guide on its Potential as a Research Dye

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## Compound of Interest

Compound Name: Lanasol yellow 4G

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## Abstract

**Lanasol Yellow 4G**, a monoazo reactive dye developed by Ciba in 1966, has a long history of use in the textile industry for its vibrant color and high fastness on wool and silk.<sup>[1]</sup> While its primary application has been industrial, its inherent chemical properties, particularly the presence of an  $\alpha$ -bromoacrylamide reactive group, suggest a potential for repurposing as a research dye for bioconjugation. This technical guide provides a comprehensive overview of the discovery, chemical properties, and a theoretical framework for the development of **Lanasol Yellow 4G** as a research dye for labeling proteins and other biomolecules. This document outlines its chemical synthesis, known spectroscopic data, and proposes experimental protocols for its use in a research setting.

## Discovery and Development

**Lanasol Yellow 4G** (C.I. Reactive Yellow 39) was commercially introduced by Ciba (later Ciba-Geigy) in 1966 as part of the Lanasol range of reactive dyes.<sup>[1]</sup> These dyes were designed to form covalent bonds with fibers, providing excellent wash and light fastness. **Lanasol Yellow 4G** is a single azo dye, characterized by the presence of an  $\alpha$ -bromoacrylamide group, which is responsible for its reactivity.<sup>[1][2]</sup>

The synthesis of **Lanasol Yellow 4G** involves a two-step process:

- **Diazotization:** 2-Amino-4-(2-bromoacrylamido)benzenesulfonic acid is treated with a source of nitrous acid to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then reacted with 2,5-Dichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid to form the final **Lanasol Yellow 4G** molecule.[\[2\]](#)

## Chemical and Physical Properties

**Lanasol Yellow 4G** is a green-light yellow powder with good solubility in water.[\[2\]](#) Its chemical structure and properties are summarized in the table below.

Property	Value
Chemical Name	disodium 4-[4-[5-(2-bromoprop-2-enoylamino)-2-sulfonato-phenyl]azo-3-methyl-5-oxo-4H-pyrazol-1-yl]-2,5-dichloro-benzenesulfonate
C.I. Name	Reactive Yellow 39
CAS Number	70247-70-0
Molecular Formula	C <sub>19</sub> H <sub>12</sub> BrCl <sub>2</sub> N <sub>5</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>
Molecular Weight	699.25 g/mol
Reactive Group	α-bromoacrylamide
Absorption Maximum (λ <sub>max</sub> )	400 nm <a href="#">[3]</a>
Emission Maximum (λ <sub>em</sub> )	Not reported in scientific literature
Molar Extinction Coefficient (ε)	Not reported in scientific literature
Quantum Yield (Φ)	Not reported in scientific literature

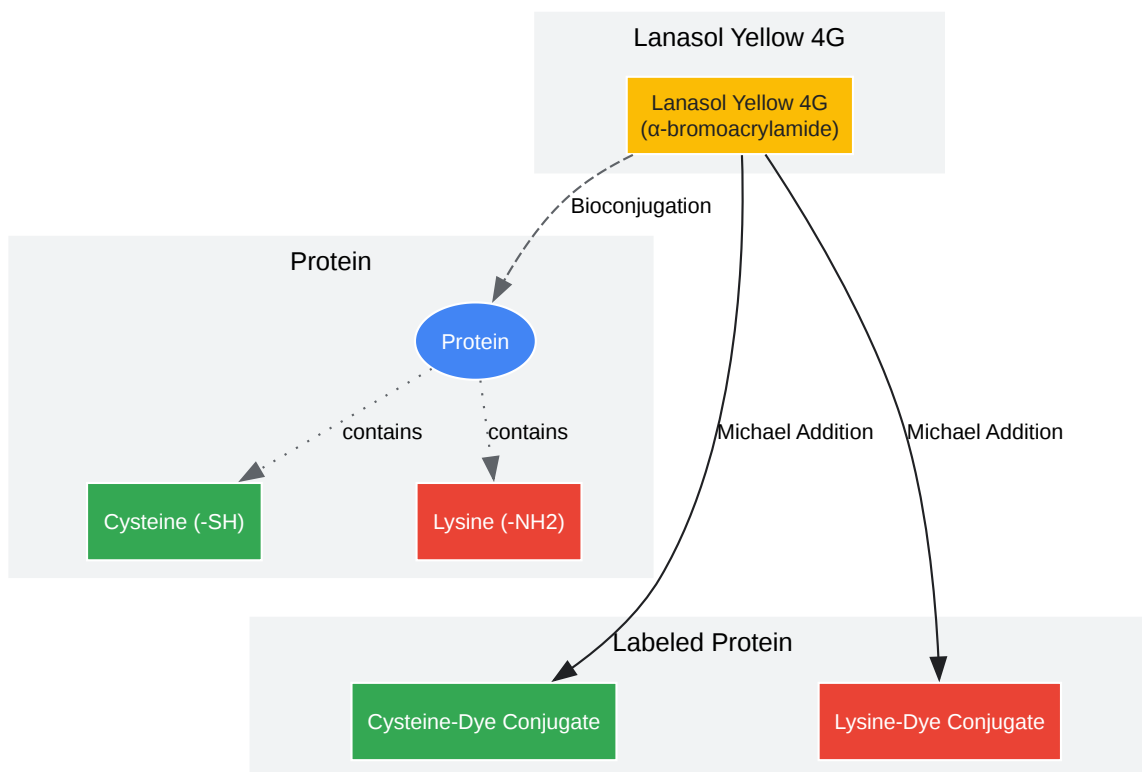
## Potential as a Research Dye: The Chemistry of Bioconjugation

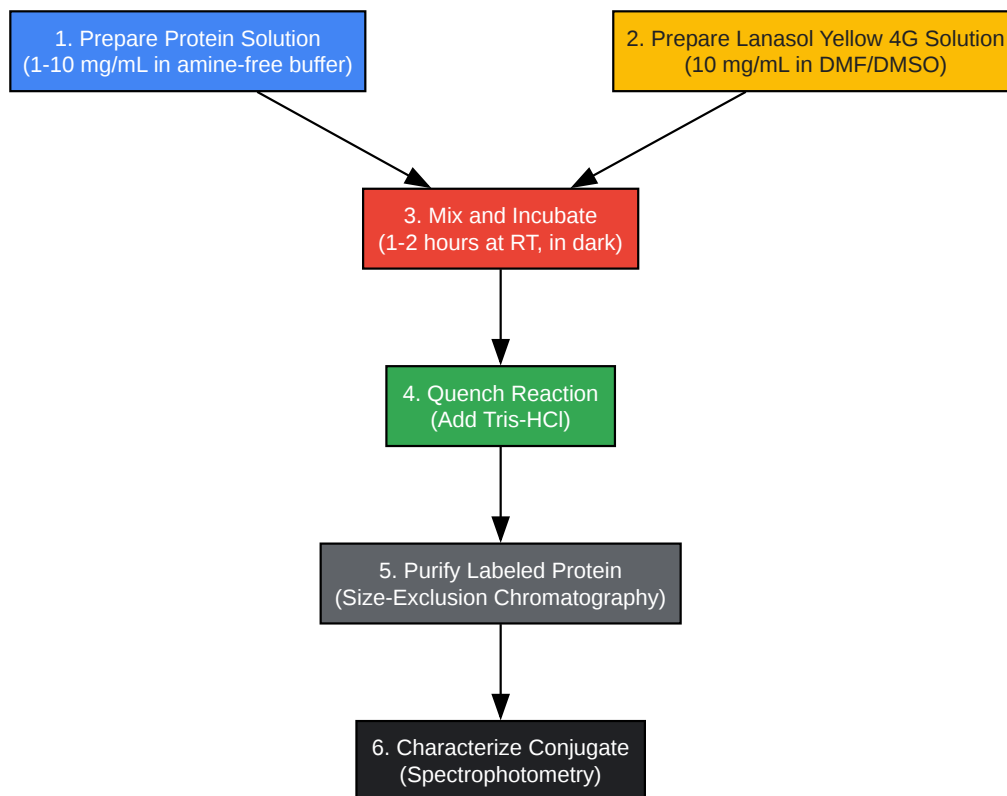
The utility of a dye in research, particularly in fluorescence-based applications, hinges on its ability to be covalently attached to a biomolecule of interest, a process known as

bioconjugation. The  $\alpha$ -bromoacrylamide reactive group of **Lanasol Yellow 4G** provides a chemical handle for such conjugation. This group can react with nucleophilic side chains of amino acids in proteins, primarily the thiol group of cysteine and the amino group of lysine.

The reaction with cysteine is proposed to occur via a Michael addition, while the reaction with lysine can also proceed through a similar mechanism. This covalent bond formation allows for the stable labeling of proteins for subsequent visualization and analysis.

Below is a diagram illustrating the potential reaction pathways for the conjugation of **Lanasol Yellow 4G** to cysteine and lysine residues in a protein.





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## References

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